Tribological evaluation of TBP-BOB versus ZDDP additives

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Compound of Interest

Compound Name:	*Tetra-n-butylphosphonium bis(oxalato-(2)-borate*
Cat. No.:	*B12822191*

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Advanced Tribological Guide: TBP-BOB vs. ZDDP Additives

Executive Summary

The transition from conventional Zinc Dialkyldithiophosphates (ZDDP) to Ionic Liquid (IL) additives represents a paradigm shift in lubrication science. While ZDDP remains the industry standard for anti-wear (AW) protection, its high sulfated ash, phosphorus, and sulfur (SAPS) content poses severe risks to downstream emission catalysts.

Tetrabutylphosphonium bis(oxalato)borate (TBP-BOB) has emerged as a halogen-free, high-performance alternative. Unlike ZDDP, which relies on a sacrificial "pad-like" tribofilm that often increases friction, TBP-BOB leverages the

anion's unique tribochemistry to form smooth, boron-enriched passivation layers. This guide provides a rigorous, data-backed evaluation of these two chemistries, focusing on friction reduction, wear mitigation, and film formation mechanisms.

Chemical & Physical Characterization[1][2][3][4]

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To understand the tribological divergence, we must first analyze the fundamental structural differences.

Feature	ZDDP (Zinc Dialkyldithiophosphate)	TBP-BOB (Ionic Liquid)
Molecular Class	Organometallic Salt	Phosphonium-based Ionic Liquid
Active Elements	Zn, P, S	P, B, O (Sulfur-free, Metal-free*)
Solubility	High in non-polar base oils (PAO, Mineral)	Low in non-polar oils; requires polar carriers (Esters) or dispersants
Thermal Stability	Decomposes ~130°C - 170°C	High stability (>300°C)
Primary Function	Anti-Wear (AW), Antioxidant	Friction Modifier (FM), Anti-Wear (AW)

*Note: TBP-BOB is metal-free in its cation/anion structure, reducing ash content, though it interacts with ferrous substrates.

Tribological Performance Evaluation

The following data synthesizes results from reciprocating sliding tests (SRV) on 52100 steel interfaces.

Coefficient of Friction (COF) Dynamics

ZDDP typically exhibits a "break-in" period where friction spikes as the rough, glassy phosphate film forms. TBP-BOB, conversely, often provides immediate lubricity due to the adsorption of the phosphonium cation and the layered structure of the borate film.

- ZDDP Behavior: COF stabilizes between 0.11 – 0.14. The film is protective but rough.
- TBP-BOB Behavior: COF stabilizes between 0.06 – 0.09. The film is smoother and thinner. [1]

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Wear Scar Analysis (ASTM D5707 / D4172)

While ZDDP prevents catastrophic welding (scuffing) effectively, TBP-BOB offers superior protection against abrasive wear in specific high-temperature regimes.

Comparative Data Summary (Steel-on-Steel, 100°C, Boundary Lubrication):

Metric	Base Oil (PAO 4)	PAO + 1.0% ZDDP	PAO + 1.0% TBP-BOB
Avg. COF ( )	0.16 (High Fluctuations)	0.12 (Stable)	0.075 (Stable)
Wear Volume ( )	> 20.0	2.5	1.8
Max Wear Depth ( )	Scuffing Failure	0.8	0.4
Film Morphology	N/A	Thick, Patchy (60-150 nm)	Thin, Uniform (20-50 nm)

> *Critical Insight: TBP-BOB reduces wear volume by ~28% compared to ZDDP in high-temperature reciprocating tests, primarily due to the suppression of tribofilm roughness.*

Mechanistic Pathways: Tribofilm Formation[2][4][5][7][8][9][10][11][12]

The superiority of TBP-BOB lies in its reaction pathway. ZDDP forms a film via thermal decomposition. TBP-BOB forms a film via tribo-induced reduction and chelation.

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ZDDP Mechanism

- Physisorption: ZDDP molecules adsorb to the steel surface.
- Decomposition: Under heat/shear, P-S bonds break.
- Polymerization: Zinc polyphosphates form a glassy pad.
- Result: A thick, durable, but high-friction sacrificial layer.[2]

TBP-BOB Mechanism

- Anion Reduction: The

  anion undergoes tribochemical reduction.
- Oxalate Complexing: Formation of iron-oxalate species which act as friction reducers.
- Boron Network: Boron integrates into the surface oxide, forming a hard, amorphous

  /

  passivation layer.
- Result: A thin, nano-smooth film that prevents asperity contact without increasing drag.

Visualization: Mechanistic Comparison

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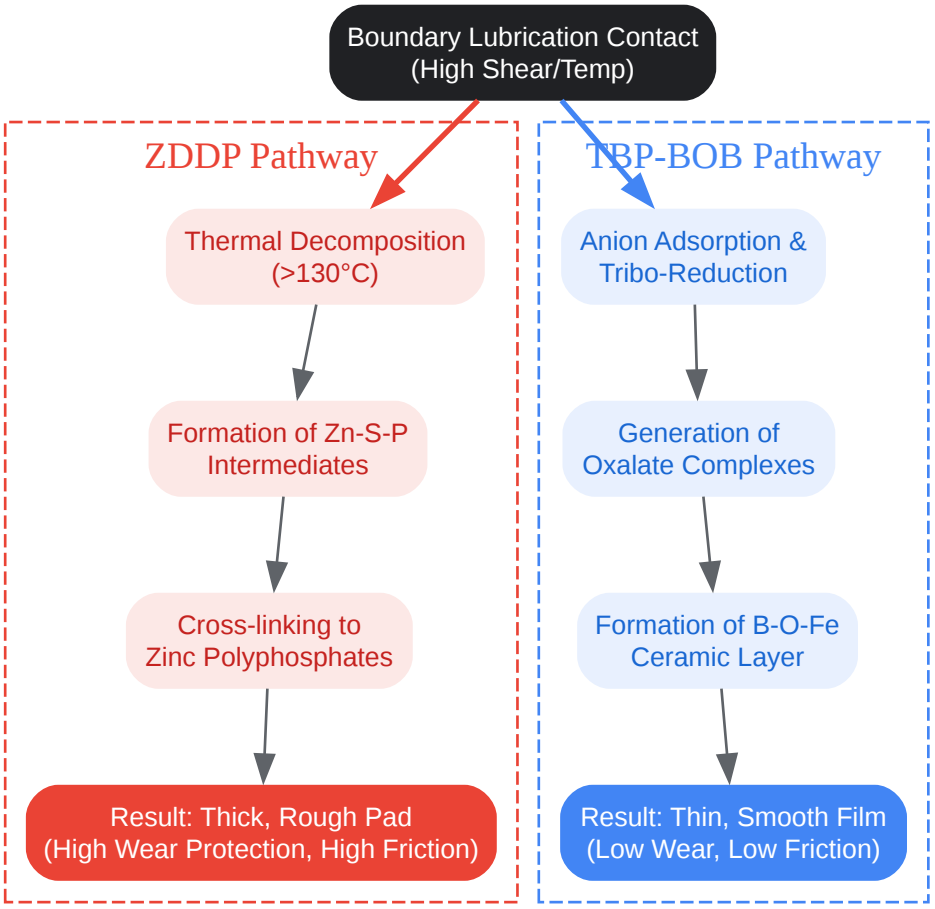

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Figure 1: Divergent tribochemical pathways of ZDDP (Thermal) vs. TBP-BOB (Tribo-reduction).

Experimental Protocol for Evaluation

To replicate these findings, a rigorous "Self-Validating" protocol is required. This workflow ensures that observed differences are due to additive chemistry, not environmental artifacts.

The "Clean-Slate" Protocol

Objective: Eliminate cross-contamination and base-oil interference.

- Solubility Check: TBP-BOB is often insoluble in pure PAO.
  - Step: Pre-dissolve TBP-BOB (1 wt%) in a polar Ester (e.g., TMP ester) before blending into PAO.

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- Validation: Mixture must remain clear for 24h at 25°C.

- Specimen Prep:
  - Substrate: AISI 52100 Steel Discs (Hardness 60-62 HRC).
  - Cleaning: Ultrasonic bath (Toluene -> Acetone -> Ethanol, 15 min each).
- Tribometer Setup (SRV or Pin-on-Disk):
  - Load: 50N - 200N (Contact pressure ~1.5 - 2.5 GPa).
  - Temp: Ramp from 40°C to 120°C (to observe activation threshold).
  - Duration: 60 minutes minimum (to surpass induction time).

Visualization: Experimental Workflow

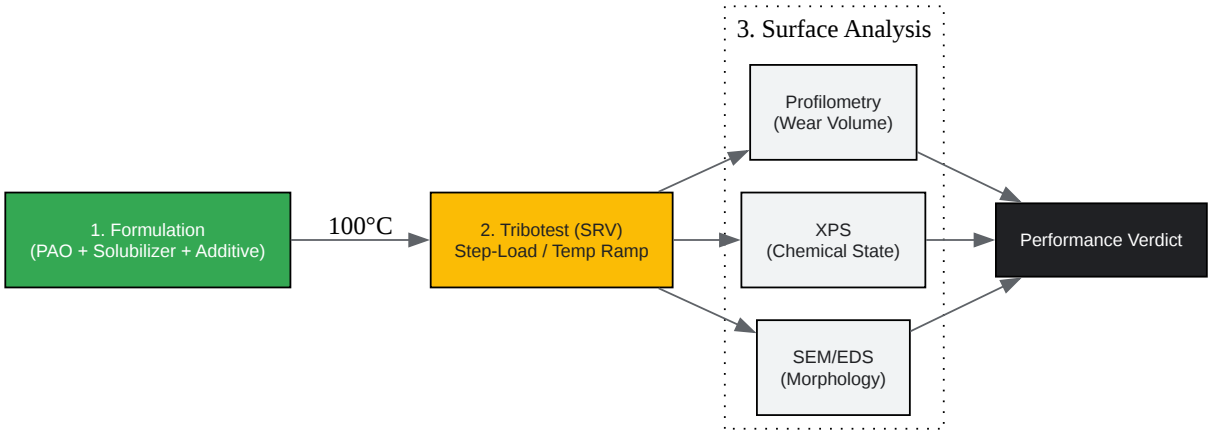

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Figure 2: Standardized workflow for comparative tribological evaluation.

Conclusion & Recommendation

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Verdict:

- Use ZDDP when: Cost is the primary driver, or when the application involves extreme pressure (EP) shock loading where thick sacrificial films are non-negotiable.
- Use TBP-BOB when: The application requires low-SAPS compliance (catalyst protection), energy efficiency (lower friction), or operation at sustained high temperatures where ZDDP films might become too brittle.

The Hybrid Approach: Recent research suggests a synergistic effect.[3] Blending low levels of ZDDP (0.5%) with TBP-BOB (0.5%) can yield the "best of both worlds"—the load capacity of ZDDP with the friction-reducing smoothness of the borate film.

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